

Oxytetracycline-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Oxytetracycline-d6

Cat. No.: B15554025

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In-Depth Technical Guide: Oxytetracycline-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Oxytetracycline-d6**, a deuterated analog of the broad-spectrum antibiotic Oxytetracycline. The document details its chemical properties, its critical role in analytical methodologies, and the fundamental mechanism of action of its parent compound.

Core Compound Data: Oxytetracycline-d6

Oxytetracycline-d6 is a stable, isotopically labeled form of Oxytetracycline, primarily utilized as an internal standard in quantitative analytical studies. The incorporation of six deuterium atoms results in a distinct mass shift, allowing for precise differentiation from the unlabeled analyte in mass spectrometry-based assays, without altering its chemical behavior during sample preparation and chromatographic separation.

Below is a summary of its key quantitative data.

Property	Value	Citation(s)
Chemical Name	(4S,4aR,5S,5aR,6S,12aS)-4-(bis(methyl-d3)amino)-3,5,6,10,12,12a-hexahydroxy-6-methyl-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide	[1][2]
Molecular Formula	C ₂₂ H ₁₈ D ₆ N ₂ O ₉	[3][4]
Molecular Weight	466.48 g/mol	[3]
CAS Number	Not Available (NA)	
Parent Compound CAS	79-57-2 (Oxytetracycline)	
HCl Salt CAS (Unlabeled)	2058-46-0 (Oxytetracycline HCl)	

Application in Experimental Protocols

The primary application of **Oxytetracycline-d6** is as an internal standard (IS) for the accurate quantification of Oxytetracycline in complex biological matrices, such as plasma, urine, and tissue. Its use is crucial for correcting variations in sample extraction, processing, and instrument response. Below is a representative experimental protocol for the analysis of Oxytetracycline using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a common application for this deuterated standard.

Experimental Protocol: Quantification of Oxytetracycline in Plasma by LC-MS/MS

1. Objective: To accurately determine the concentration of Oxytetracycline in bull plasma using a validated LC-MS/MS method with an appropriate internal standard. While some methods use a structurally similar compound like demeclocycline, **Oxytetracycline-d6** is the ideal internal standard for this purpose.

2. Materials and Reagents:

- Oxytetracycline analytical standard
- **Oxytetracycline-d6** (Internal Standard)
- Trichloroacetic acid (TCA), 10% aqueous solution
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Control bull plasma (drug-free)

3. Standard and Sample Preparation:

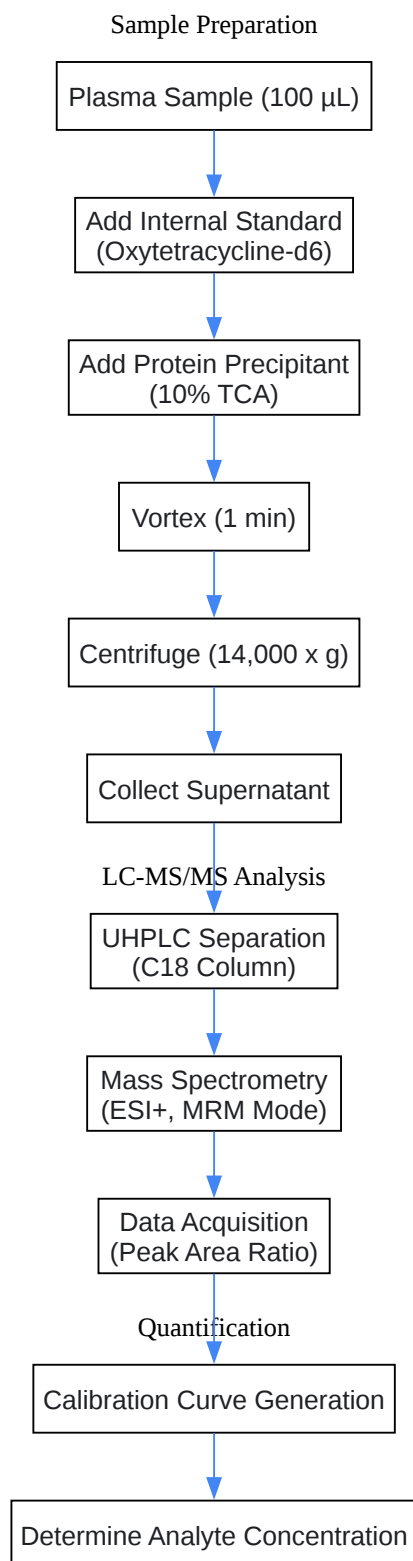
- Stock Solutions (1 mg/mL): Prepare separate stock solutions of Oxytetracycline and **Oxytetracycline-d6** in methanol.
- Working Solutions: Create a series of Oxytetracycline working solutions by serial dilution of the stock solution for calibration curves and quality control (QC) samples. Prepare a working solution of **Oxytetracycline-d6** (e.g., 1 µg/mL).
- Sample Preparation (Protein Precipitation):
 - Aliquot 100 µL of plasma sample, calibrator, or QC into a microcentrifuge tube.
 - Add 10 µL of the **Oxytetracycline-d6** working solution (Internal Standard).
 - Add 200 µL of 10% TCA solution to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 14,000 x g for 10 minutes.
 - Transfer the supernatant to an HPLC vial for analysis.

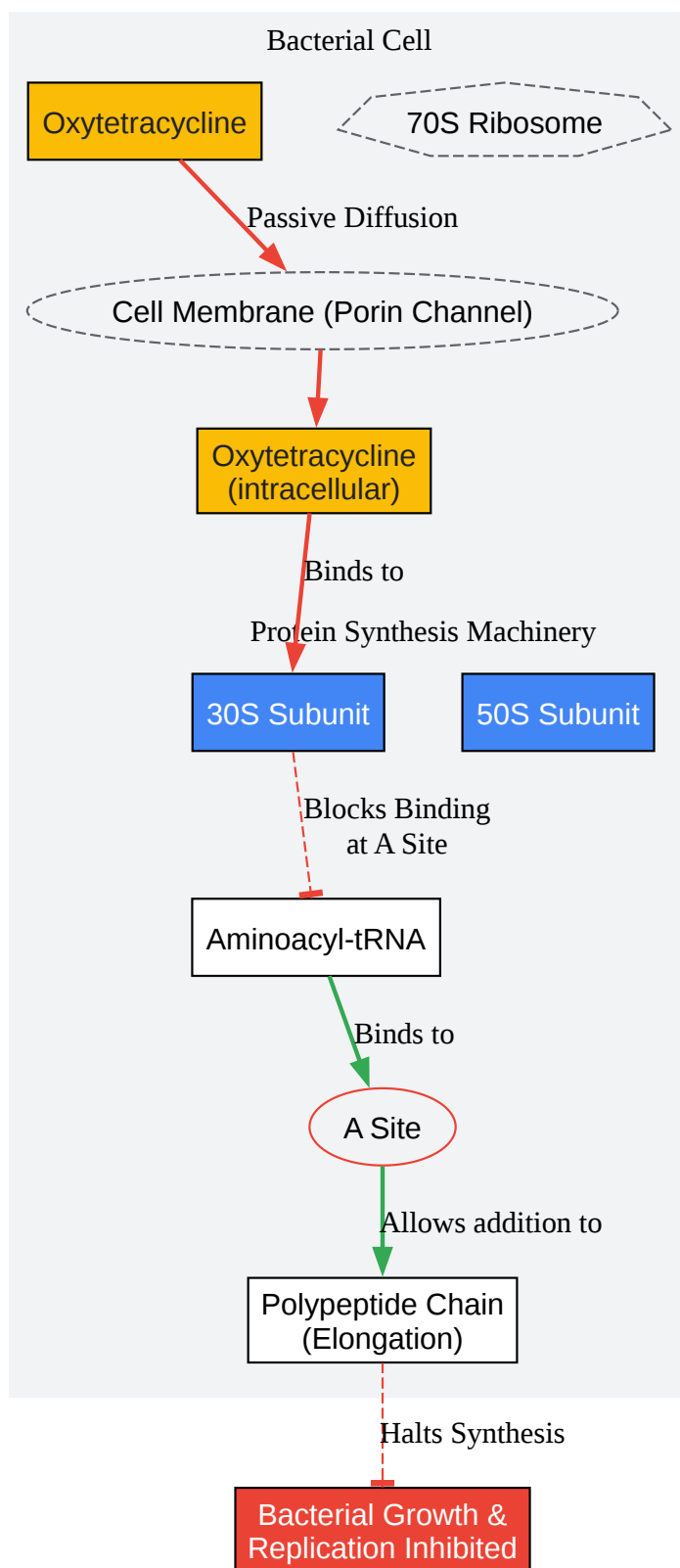
4. LC-MS/MS Conditions:

- LC System: UHPLC system
- Column: C18 reversed-phase column (e.g., BEH C18, 1.7 μ m, 2.1 x 50 mm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Gradient Elution: A suitable gradient to separate the analyte from matrix components (e.g., 5% B to 95% B over 3 minutes).
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer with a positive electrospray ionization (ESI+) source.
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Oxytetracycline: 461.1 \rightarrow 426.1 (Quantifier), 461.1 \rightarrow 443.1 (Qualifier)
 - **Oxytetracycline-d6**: 467.1 \rightarrow 432.1 (Quantifier)

5. Data Analysis:

- Quantification is performed by calculating the peak area ratio of the Oxytetracycline quantifier ion to the **Oxytetracycline-d6** quantifier ion.
- A calibration curve is constructed by plotting the peak area ratios against the known concentrations of the calibrators. The concentration of unknown samples is determined from this curve.





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